

what is the molecular weight of Crystal Violet-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Crystal Violet-d6*

Cat. No.: *B587257*

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An In-depth Technical Guide to **Crystal Violet-d6**

This technical guide provides a comprehensive overview of **Crystal Violet-d6**, a deuterated analog of the triphenylmethane dye, Crystal Violet. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical methodologies.

Core Properties of **Crystal Violet-d6**

Crystal Violet-d6 is a stable isotope-labeled version of Crystal Violet, where six hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantitative analyses.

Quantitative Data Summary

The key physicochemical properties of **Crystal Violet-d6** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	414.02 g/mol	[1][2][3][4]
Chemical Formula	C ₂₅ H ₂₄ D ₆ ClN ₃	[1][2][4]
CAS Number	1266676-01-0	[1][2]
Appearance	Not specified, typically a solid	
Purity	Isotopic Purity: >99.0 atom% D	[5]
Molecular Weight (Trihydrate)	468.06 g/mol	
Chemical Formula (Trihydrate)	C ₂₅ D ₆ H ₂₄ ClN ₃ · 3H ₂ O	

Applications in Analytical Chemistry

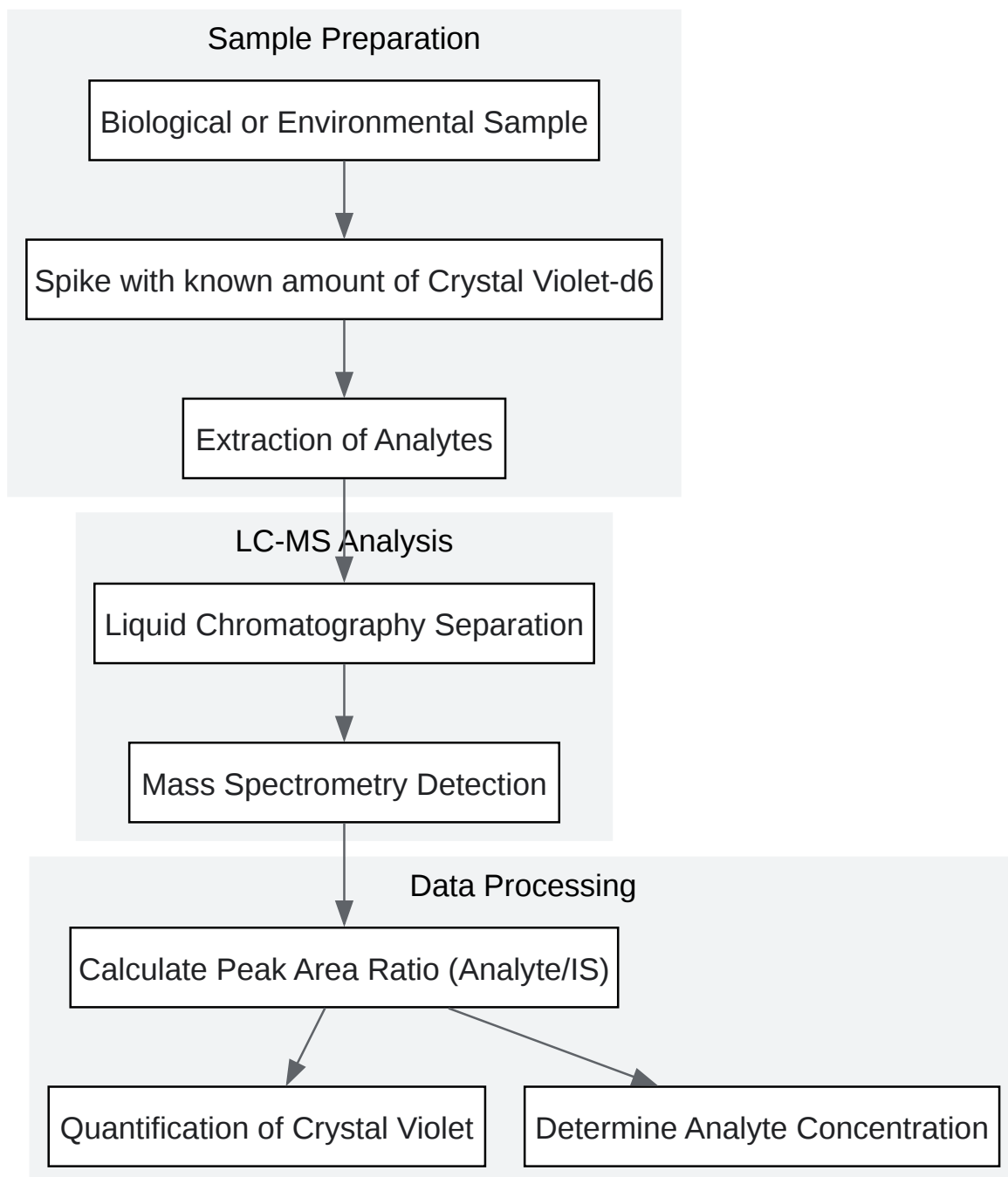
Crystal Violet-d6 serves as a crucial internal standard in various analytical techniques, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[2][5] The known concentration of this deuterated standard allows for accurate quantification of the non-labeled Crystal Violet analyte in complex matrices by correcting for variations during sample preparation and analysis.

Experimental Protocols

While specific experimental protocols are highly dependent on the analytical method and matrix, a general workflow for the use of **Crystal Violet-d6** as an internal standard in a quantitative LC-MS analysis is outlined below.

General Workflow for Quantitative Analysis using Crystal Violet-d6

The following diagram illustrates a typical workflow for a quantitative analysis experiment, such as drug metabolite identification or environmental sample testing, utilizing **Crystal Violet-d6** as an internal standard.

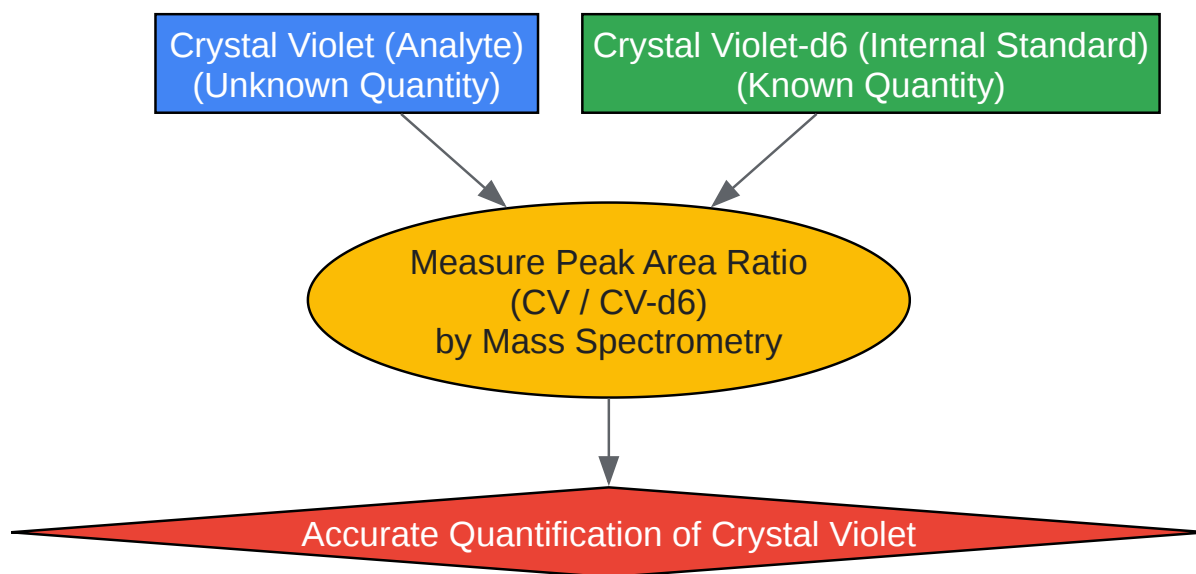


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Workflow for quantitative analysis using an internal standard.

Logical Relationship in Isotope Dilution Mass Spectrometry

The fundamental principle behind using **Crystal Violet-d6** is isotope dilution mass spectrometry. The logical relationship of how an internal standard is used to ensure accurate quantification is depicted in the diagram below.



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Logical diagram of isotope dilution for quantification.

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- To cite this document: BenchChem. [what is the molecular weight of Crystal Violet-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587257#what-is-the-molecular-weight-of-crystal-violet-d6]

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